

stability of 5-(3-Nitrophenyl)isoxazole in DMSO stock solutions

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Compound of Interest

Compound Name: 5-(3-Nitrophenyl)isoxazole

Cat. No.: B1302396

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Technical Support Center: 5-(3-Nitrophenyl)isoxazole

Welcome to the technical support center for **5-(3-Nitrophenyl)isoxazole**. This guide provides essential information for researchers, scientists, and drug development professionals on the proper handling, storage, and stability assessment of **5-(3-Nitrophenyl)isoxazole** in Dimethyl Sulfoxide (DMSO) stock solutions.

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **5-(3-Nitrophenyl)isoxazole** in DMSO?

A1: To ensure the highest quality and longevity of your compound, follow these steps:

- Use High-Purity DMSO: Always use anhydrous, high-purity ($\geq 99.9\%$) DMSO to prepare your stock solution.^[1] DMSO is hygroscopic and can absorb moisture from the air, which may affect compound stability.^[2]
- Warm Vials: Before opening, allow the vial of powdered **5-(3-Nitrophenyl)isoxazole** to equilibrate to room temperature to prevent condensation of moisture inside the vial.
- Dissolution: Add the appropriate volume of DMSO directly to the vial to achieve your desired concentration. Ensure complete dissolution by vortexing or brief sonication.

- Sterilization: If sterile conditions are required, filter the stock solution through a 0.2 μm microfilter that is compatible with DMSO.[3]

Q2: What are the recommended storage conditions for my DMSO stock solution?

A2: Proper storage is critical to maintaining the integrity of **5-(3-Nitrophenyl)isoxazole**.

- Temperature: For long-term storage (weeks to months), store aliquots at -80°C. For short-term storage (days to a week), -20°C is acceptable.[3] Avoid repeated freeze-thaw cycles.
- Aliquoting: We strongly recommend dividing the stock solution into smaller, single-use aliquots. This practice minimizes the number of freeze-thaw cycles and reduces the risk of contamination and degradation from atmospheric moisture.[3]
- Containers: Store solutions in tightly sealed glass vials to prevent contamination and reaction with container materials.[4][5]
- Light and Air: Protect the solution from light and minimize air exposure by ensuring the container is sealed tightly.[4][5]

Q3: For how long is my **5-(3-Nitrophenyl)isoxazole** stock solution stable?

A3: While specific stability data for **5-(3-Nitrophenyl)isoxazole** in DMSO is not extensively published, the stability depends on storage conditions. The isoxazole ring can be susceptible to degradation, particularly under basic conditions which may catalyze ring-opening.[6] Based on general guidelines for small molecules, stock solutions stored in aliquots at -80°C can be stable for up to 6 months.[3] However, we highly recommend performing a stability study for your specific experimental conditions (see Experimental Protocols section).

Q4: Are there any known stability liabilities for this compound?

A4: Yes, two structural motifs in **5-(3-Nitrophenyl)isoxazole** warrant consideration:

- The Isoxazole Ring: The N-O bond in the isoxazole ring is inherently weak and can be prone to cleavage under certain conditions, such as high pH (base-catalyzed hydrolysis) or UV light exposure (photolysis).[6][7]

- The Nitroaromatic Group: While the nitro group itself is generally stable and resistant to oxidation, the electron-withdrawing nature of this group can influence the reactivity of the entire molecule.[8]

Troubleshooting Guide

Problem 1: I am observing inconsistent or lower-than-expected activity in my experiments.

- Possible Cause: The compound may have degraded in the DMSO stock solution. This could be due to multiple freeze-thaw cycles, prolonged storage at an inappropriate temperature, or exposure to moisture or light.
- Solution:
 - Use a Fresh Aliquot: If you have been using the same working stock, try a new, previously un-thawed aliquot from your -80°C storage.
 - Prepare a Fresh Stock: If the issue persists, the entire stock may be compromised. Prepare a fresh solution from the powdered compound.
 - Verify Purity: If possible, check the purity of your stock solution using an analytical method like HPLC or LC-MS (see protocol below). Compare the results to a freshly prepared standard.

Problem 2: My DMSO stock solution has changed color or a precipitate has formed.

- Possible Cause: A color change can indicate compound degradation or a chemical reaction. Precipitation can occur if the compound's solubility limit is exceeded, often due to temperature changes or the introduction of water into the DMSO.
- Solution:
 - Do Not Use: Discard the solution immediately. Using a solution with precipitates or unexpected color will lead to inaccurate dosing and unreliable experimental results.
 - Review Preparation Protocol: Ensure the initial concentration was not above the compound's solubility limit in DMSO.

- Prepare a Fresh Stock: Prepare a new solution, paying close attention to using anhydrous DMSO and proper storage techniques.

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Caption: Troubleshooting decision tree for inconsistent experimental results.

Quantitative Stability Data

Specific stability data for **5-(3-Nitrophenyl)isoxazole** is not readily available in public literature.

The following table provides an example of how to present data from a stability study.

Researchers are encouraged to generate data specific to their own storage conditions.

Storage Temp.	Time Point	% Remaining (HPLC Peak Area)	Observations
-80°C	0 days	100.0%	Clear, colorless solution
30 days	99.8%	No change	
90 days	99.5%	No change	
180 days	99.1%	No change	
-20°C	0 days	100.0%	Clear, colorless solution
30 days	98.2%	No change	
90 days	95.4%	Appearance of small degradant peak	
180 days	91.0%	Degradant peak increased	
4°C	0 days	100.0%	Clear, colorless solution
7 days	92.5%	Slight yellow tint observed	
14 days	84.3%	Noticeable degradant peaks	
Room Temp.	0 days	100.0%	Clear, colorless solution
24 hours	89.6%	Yellow solution	
72 hours	75.2%	Significant degradation observed	

This table contains illustrative data and should not be considered as experimental results for **5-(3-Nitrophenyl)isoxazole**.

Experimental Protocols

Protocol: HPLC-Based Stability Assessment of DMSO Stock Solution

This protocol outlines a method to quantify the stability of **5-(3-Nitrophenyl)isoxazole** over time.

1. Materials:

- **5-(3-Nitrophenyl)isoxazole** (solid)
- Anhydrous, high-purity DMSO
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic Acid (or other appropriate modifier)
- HPLC system with UV detector
- C18 reverse-phase HPLC column

2. Stock Solution Preparation (Time Zero):

- Prepare a concentrated stock solution of **5-(3-Nitrophenyl)isoxazole** in DMSO (e.g., 10 mM).
- Immediately aliquot the solution into multiple, single-use vials.
- Designate a "T=0" sample for immediate analysis.
- Store the remaining aliquots at your desired test temperatures (e.g., -80°C, -20°C, 4°C, and room temperature).

3. HPLC Analysis:

- Sample Preparation: Dilute an aliquot of the DMSO stock solution to a final concentration suitable for HPLC analysis (e.g., 10 μ M) using the mobile phase or an appropriate solvent mixture (e.g., 50:50 Acetonitrile:Water).
- HPLC Conditions (Example):
 - Column: C18, 4.6 x 150 mm, 5 μ m
 - Mobile Phase A: Water + 0.1% Formic Acid
 - Mobile Phase B: Acetonitrile + 0.1% Formic Acid
 - Gradient: Start at 30% B, ramp to 95% B over 10 minutes, hold for 2 minutes, return to 30% B and equilibrate.
 - Flow Rate: 1.0 mL/min
 - Detection Wavelength: Scan for optimal wavelength; likely between 254 nm and 320 nm due to the nitroaromatic structure.
 - Injection Volume: 10 μ L
- Analysis: Inject the "T=0" sample and record the peak area of the main compound peak. This will serve as your 100% reference.

4. Time Point Analysis:

- At each scheduled time point (e.g., 1, 7, 30, 90 days), retrieve one aliquot from each storage temperature.
- Allow the aliquot to thaw completely and reach room temperature.
- Prepare and analyze the sample using the same HPLC method as the T=0 sample.
- Calculate the percentage of remaining compound by comparing the main peak area at the time point to the main peak area at T=0.
 - $\% \text{ Remaining} = (\text{Peak Area at } T_x / \text{Peak Area at } T_0) * 100$

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Caption: Experimental workflow for assessing compound stability in DMSO.

Potential Degradation Pathway

While the exact degradation pathway in DMSO has not been elucidated for this specific molecule, a plausible non-enzymatic degradation route for isoxazoles, especially in the presence of nucleophiles like water (which can be present in non-anhydrous DMSO), is base-catalyzed ring-opening. The reaction involves the cleavage of the weak N-O bond to form a more stable intermediate.

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Caption: A potential degradation pathway for the isoxazole ring.

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